

Collinomycin protocol optimization

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Compound Focus: Collinomycin

CAS No.: 27267-69-2

Cat. No.: S524187

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Collinomycin Basic Information

Collinomycin is a chemical compound with the PubChem CID **5378308** and a molecular formula of $C_{27}H_{20}O_{12}$ [1]. Beyond this identifier, the search results do not provide further details on its structure, function, or specific bioactivities.

Related Compounds & Research Context

While direct information on **Collinomycin** is scarce, research on structurally similar polyketide compounds can provide valuable context for the challenges and optimization strategies in this field. Rubromycins, for example, are a family of complex aromatic polyketides derived from actinomycetes that share features like a bisbenzannulated spiroketal system [2].

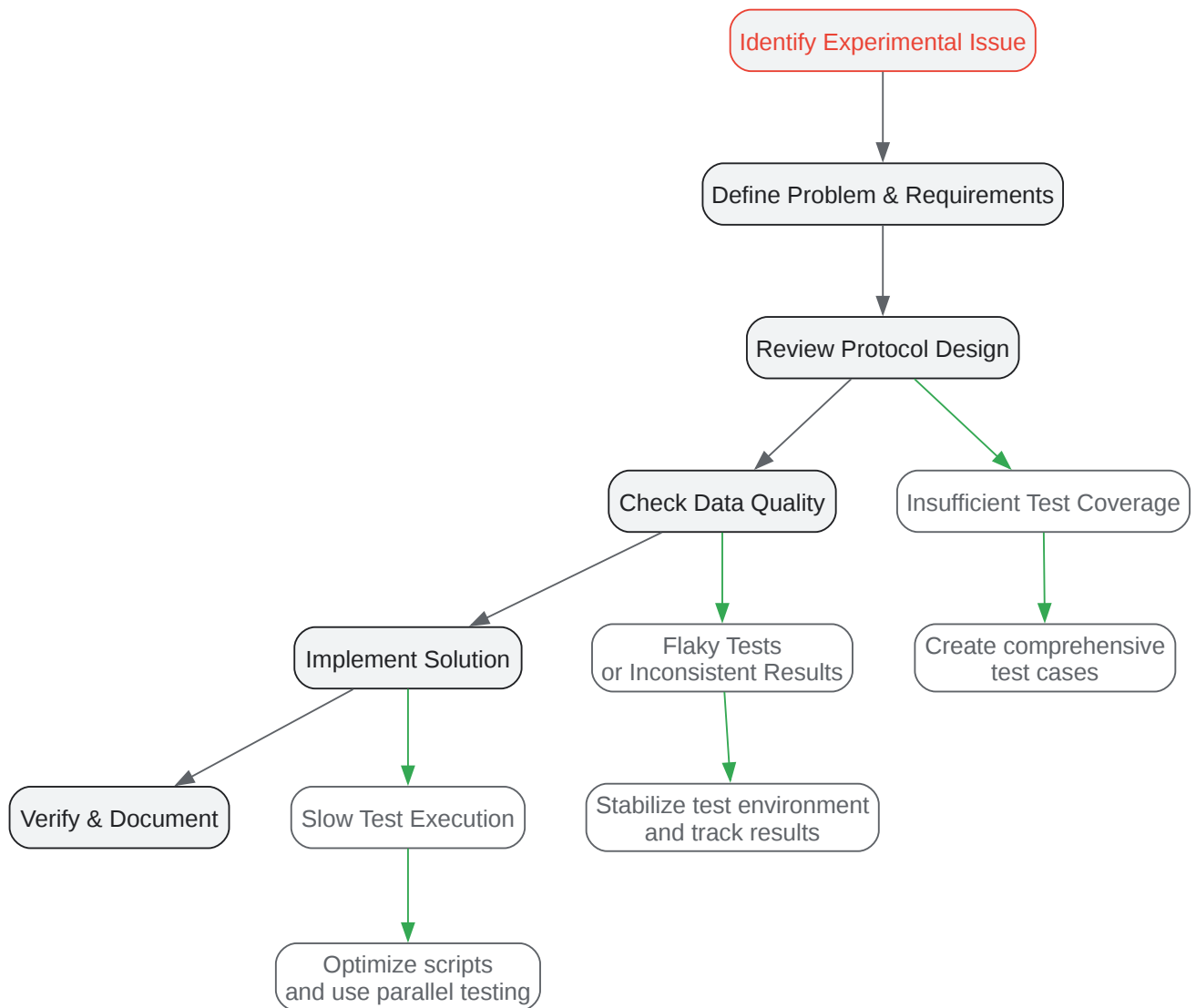
The table below summarizes bioactive compounds from a recent study on a novel *Streptomyces* species, which illustrates the type of data and optimization work relevant to natural product research [3].

Compound Name	Class	Biological Activity	Potency (MIC or IC ₅₀)
Anthracimycin	Polyketide	Antibacterial vs. Gram-positive bacteria	MIC: 0.125 - 16 µg/mL [3]

Compound Name	Class	Biological Activity	Potency (MIC or IC ₅₀)
2-<i>epi</i>-Anthracimycin	Polyketide	Antibacterial vs. Gram-positive bacteria	MIC: 0.125 - 16 µg/mL [3]
β-Rubromycin	Polyketide	Antibacterial vs. Gram-positive bacteria	MIC: 0.125 - 16 µg/mL [3]
Monaprenylindole A	Indole alkaloid	Inhibition of α-glucosidase	IC ₅₀ : 83.27 µg/mL [3]
3-Cyanomethyl-6-prenylindole	Indole alkaloid	Inhibition of α-glucosidase	IC ₅₀ : 86.21 µg/mL [3]

General Principles for Protocol Optimization

For a technical support center, general troubleshooting concepts from quality assurance (QA) and drug development are highly relevant. The following workflow visualizes a systematic approach to troubleshooting experimental protocols.



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You can apply these general troubleshooting principles to various experimental stages:

- **Address Insufficient Test Coverage:** A lack of comprehensive testing can let issues go undetected. Begin by thoroughly defining the software's—or in this context, the experiment's—requirements and create test cases that cover all scenarios, including edge cases. Using automation can help increase coverage and reduce manual error [4].
- **Eliminate Flaky Tests:** Unpredictable test outcomes, often due to environmental factors like network delays or unstable conditions, can derail research. To troubleshoot, run tests multiple times to confirm the issue and use a dedicated, consistent testing environment to ensure stability [4].
- **Improve Slow Test Execution:** Long experiment run times can slow down the entire development process. Optimize your protocols and scripts. Consider using parallel testing, where multiple assays or analyses are run simultaneously, to speed up execution [4].
- **Optimize Protocol Design Early:** In drug development, complex trial protocols are a major source of delays and cost overruns. Applying a rigorous, multidisciplinary review process early in the protocol design phase can identify and eliminate unnecessary complexities, saving time and resources [5].

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References

1. | C27H20O12 | CID 5378308 - PubChem Collinomycin [pubchem.ncbi.nlm.nih.gov]
2. Isolation, biosynthesis, and biological activity of ... [sciencedirect.com]
3. Investigation on taxonomy, secondary metabolites and ... [pmc.ncbi.nlm.nih.gov]
4. Testing Software - QA Common Issues Troubleshooting [kualitee.com]
5. Understanding protocol in drug development optimization [drugdiscoverytrends.com]

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